

Application Notes and Protocols: Visamminol-3'-O-glucoside as a Chemical Standard

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Compound of Interest

Compound Name: *visamminol-3'-O-glucoside*

Cat. No.: *B13423743*

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Introduction

Visamminol-3'-O-glucoside is a naturally occurring chromone glycoside first isolated from *Saposhnikovia divaricata*.^[1] As a purified phytochemical, it serves as a critical chemical standard for various applications in natural product research, quality control, and pharmacological studies. Its availability as a high-purity reference material enables accurate quantification, identification, and bioactivity assessment of herbal extracts and related pharmaceutical preparations. These application notes provide detailed protocols for the use of **visamminol-3'-O-glucoside** as a chemical standard, along with relevant physicochemical data and insights into its biological context.

Physicochemical Properties and Handling

Visamminol-3'-O-glucoside is commercially available as a high-purity (>98% by HPLC) powder. Proper handling and storage are crucial to maintain its integrity as a chemical standard.

Property	Value	Source
CAS Number	2254096-98-3	[2]
Molecular Formula	C ₂₁ H ₂₆ O ₁₀	[2]
Molecular Weight	438.43 g/mol	[2]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate. For enhanced solubility, warming the solution to 37°C and using an ultrasonic bath is recommended.	[2]
Storage	Store desiccated at -20°C. Stock solutions can be stored at -20°C for several months.	[2]

Applications in Chemical Analysis

As a certified reference material, **visamminol-3'-O-glucoside** is primarily used for the qualitative and quantitative analysis of complex mixtures, such as plant extracts.

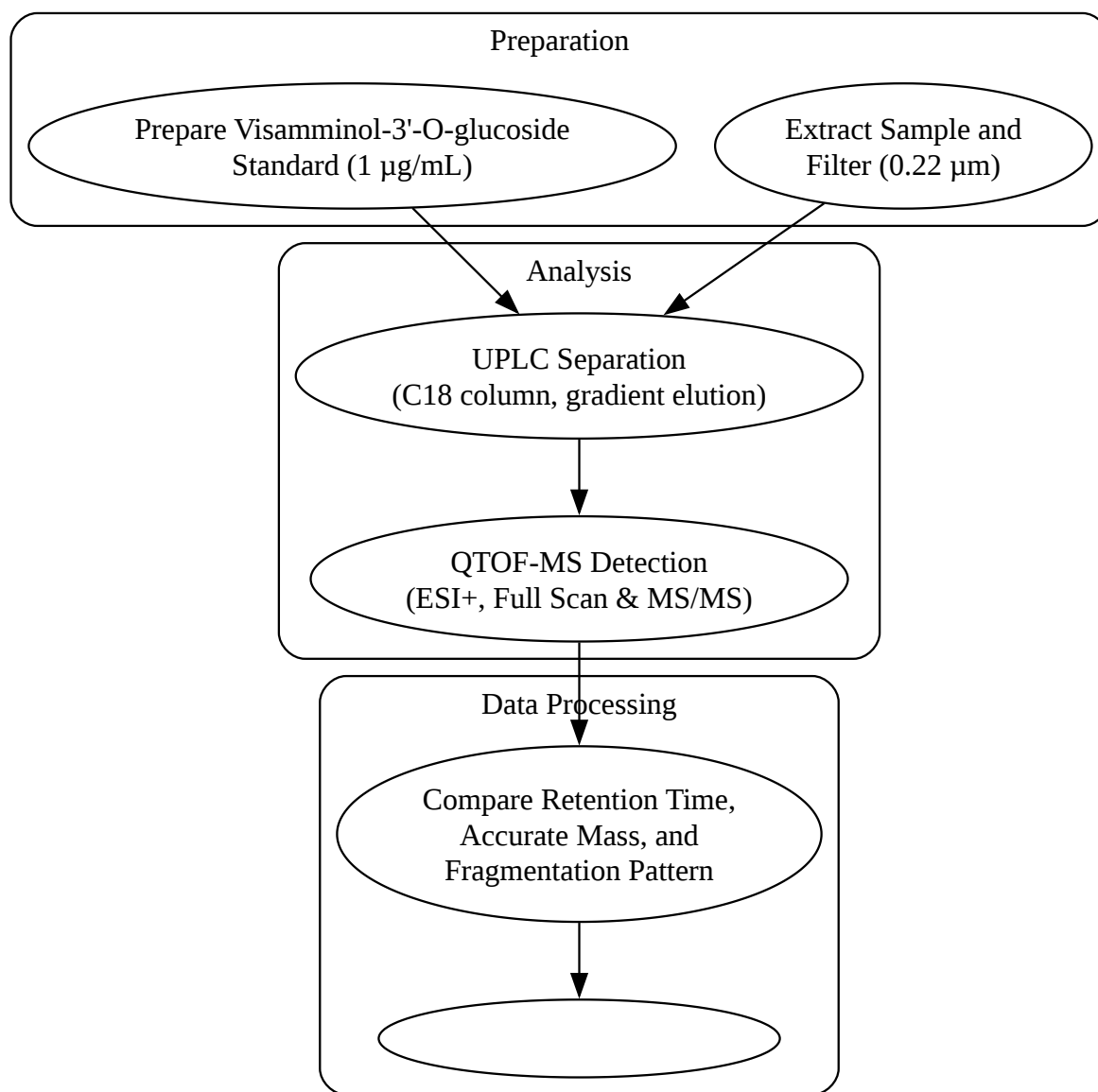
Qualitative Analysis by UPLC-QTOF-MS

Objective: To identify **visamminol-3'-O-glucoside** in a sample matrix based on its accurate mass and fragmentation pattern.

Protocol:

- Standard Preparation: Prepare a 1 mg/mL stock solution of **visamminol-3'-O-glucoside** in methanol. Further dilute to a working concentration of 1 µg/mL.
- Sample Preparation: Extract the sample of interest (e.g., powdered *Saposhnikovia divaricata* root) with 50% ethanol using ultrasonication. Filter the extract through a 0.22 µm syringe filter.

- Chromatographic Conditions:
 - System: Ultra-High-Performance Liquid Chromatography (UHPLC) system.
 - Column: C18 column (e.g., 2.1 x 100 mm, 1.7 μ m).
 - Mobile Phase: Gradient elution with (A) 0.1% formic acid in water and (B) 0.1% formic acid in acetonitrile.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
 - Injection Volume: 2 μ L.
- Mass Spectrometry Conditions:
 - System: Quadrupole Time-of-Flight Mass Spectrometer (QTOF-MS) with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive.
 - Scan Range: m/z 100-1000.
 - Data Acquisition: Acquire full scan MS and targeted MS/MS data for the $[M+H]^+$ ion of **visamminol-3'-O-glucoside** (m/z 439.1553).
- Data Analysis: Compare the retention time and mass spectrum of the peak in the sample chromatogram with that of the **visamminol-3'-O-glucoside** standard. The accurate mass and fragmentation pattern should match for positive identification.



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Caption: Putative signaling pathways modulated by chromone glycosides.

Conclusion

Visamminol-3'-O-glucoside is an essential tool for the accurate chemical analysis and quality control of herbal medicines and related products. Its use as a reference standard allows for the development and validation of robust analytical methods, ensuring the consistency and reliability of research and commercial products. Further investigation into its biological activities may reveal its potential as a therapeutic agent or a lead compound in drug discovery.

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References

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- 2. Cyanidin-3-O-glucoside inhibits NF-kB signalling in intestinal epithelial cells exposed to TNF- α and exerts protective effects via Nrf2 pathway activation - PubMed [pubmed.ncbi.nlm.nih.gov]
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